

# A Comparative Analysis of the Impact Strength of pDCPD and Polycarbonates

**Author:** BenchChem Technical Support Team. **Date:** December 2025

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the impact resistance of Polydicyclopentadiene (pDCPD) and Polycarbonates, complete with supporting experimental data and protocols.

In the realm of material science, particularly for applications demanding high durability and resilience, the choice between advanced polymers like Polydicyclopentadiene (pDCPD) and polycarbonates is critical. This guide provides an objective comparison of their impact strength, supported by quantitative data from standardized tests and detailed experimental methodologies.

## Quantitative Comparison of Impact Strength

The impact strength of a material is a measure of the energy it can absorb before fracturing. This property is crucial for applications where the material may be subjected to sudden loads. The two most common methods for determining impact strength are the Izod and Charpy impact tests. The data presented below is a compilation from various sources to provide a comparative overview.

Property	pDCPD	Polycarbonate (Unfilled)	Polycarbonate (10% Glass Fiber)	Polycarbonate (30% Glass Fiber)	Test Standard
Notched Izod Impact Strength	427 J/m	-	-	-	-
22-30 kJ/m <sup>-1</sup>	-	-	-	-	
Notched Charpy Impact Strength	118 kJ/m <sup>2</sup>	85.37 kJ/m <sup>2</sup>	-	20.125 kJ/m <sup>2</sup>	ISO 179[1][2]
Unnotched Charpy Impact Strength	-	102.51 kJ/m <sup>2</sup>	131.5 kJ/m <sup>2</sup>	-	ISO 179[1][2]

Note: Direct comparison can be challenging due to variations in test conditions and specific material grades. The data presented represents typical values found in literature.

**pDCPD**, a thermoset polymer, is known for its high impact resistance, chemical resistance, and high heat deflection temperature.[3] It is often used in demanding applications such as body panels for trucks and construction equipment.[3] Polycarbonate, a tough and transparent thermoplastic, also boasts high impact strength and is widely used in applications from electronic components to automotive parts.[4][5][6] The addition of glass fibers to polycarbonate can increase its strength and stiffness but may reduce its impact strength.[1]

## Experimental Protocols

The following are detailed methodologies for the standardized impact strength tests cited in this guide.

The Izod impact test is a standard method for determining the impact resistance of plastics.[7]

### 1. Specimen Preparation:

- Specimens are typically 63.5 mm in length, 12.7 mm in width, and 3.2 mm in thickness.[8]
- A V-notch is machined into the specimen to create a stress concentration point.[8][9] The notch must have a specific radius and depth as defined by the standard.[9]
- Specimens are conditioned for at least 40 hours at  $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity before testing.[9]

## 2. Test Procedure:

- The notched specimen is clamped vertically in the test apparatus with the notch facing the direction of the pendulum strike.[10]
- A pendulum of a specified weight is released from a set height, swinging down to strike the specimen.[8]
- The energy absorbed by the specimen during the fracture is calculated from the height to which the pendulum swings after breaking the specimen.[11]
- The impact strength is reported in Joules per meter (J/m) or foot-pounds per inch (ft-lb/in). [10]

The Charpy impact test is another widely used method for measuring the impact strength of plastics.[12][13]

## 1. Specimen Preparation:

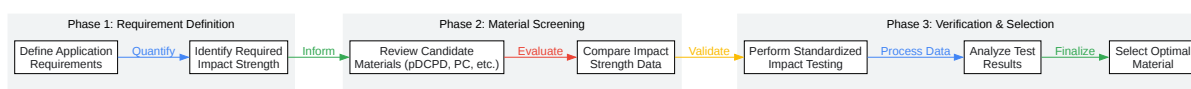
- Specimen dimensions are defined by the standard, with common dimensions being 80 mm x 10 mm x 4 mm.[14]
- Specimens can be tested with or without a notch.[15][16] If notched, the geometry of the notch is strictly defined.
- Conditioning of the specimens is performed according to the material specifications, similar to the Izod test.

## 2. Test Procedure:

- The specimen is supported horizontally at its ends.[11]
- A pendulum strikes the center of the specimen, opposite to the side with the notch if one is present.[11]
- The energy absorbed by the specimen is determined by the difference in the initial and final height of the pendulum.
- The Charpy impact strength is typically expressed in kilojoules per square meter (kJ/m<sup>2</sup>).[10]

## Material Selection Workflow

The selection of a material based on its impact strength involves a logical progression of steps to ensure the chosen material meets the application's requirements. The following diagram illustrates this workflow.



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Caption: A workflow diagram for selecting a material based on impact strength requirements.

In conclusion, both **pDCPD** and polycarbonates offer excellent impact resistance, making them suitable for a wide range of applications. The choice between them will depend on the specific requirements of the application, including the need for transparency, chemical resistance, and performance at different temperatures. The data and protocols provided in this guide serve as a valuable resource for making an informed decision.

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Address: 3281 E Guasti Rd  
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